

Bromperidol Decanoate vs. Placebo: Outcomes at 6 Months

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromperidol

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Outcome Measure	Results (Bromperidol vs. Placebo)	Evidence Certainty
Global State	No data reported for relapse or hospital admission.	Very Low
Mental State (General)	Significant improvement on the Brief Psychiatric Rating Scale (BPRS) favoring bromperidol.	Very Low
Adverse Effect: Increased Weight	No significant difference found.	Low
Adverse Effect: Stiffness	No significant difference found.	Low

Detailed Experimental Protocol

The design of the trial from which the above data is derived can be summarized as follows [1]:

- **Trial Design:** Randomized, double-blind, placebo-controlled study.
- **Participants:** Patients with schizophrenia.
- **Intervention:** **Bromperidol** decanoate (depot injection).
- **Comparator:** Placebo injection.
- **Duration:** 6 months.

- **Outcomes Measured:**

- **Efficacy:** Global clinical state, mental state (using the Brief Psychiatric Rating Scale, BPRS).
- **Acceptability:** Number of participants leaving the study early.
- **Tolerability:** Specific adverse effects like akathisia, weight gain, and tremor.

Comparative Efficacy Against Other Antipsychotics

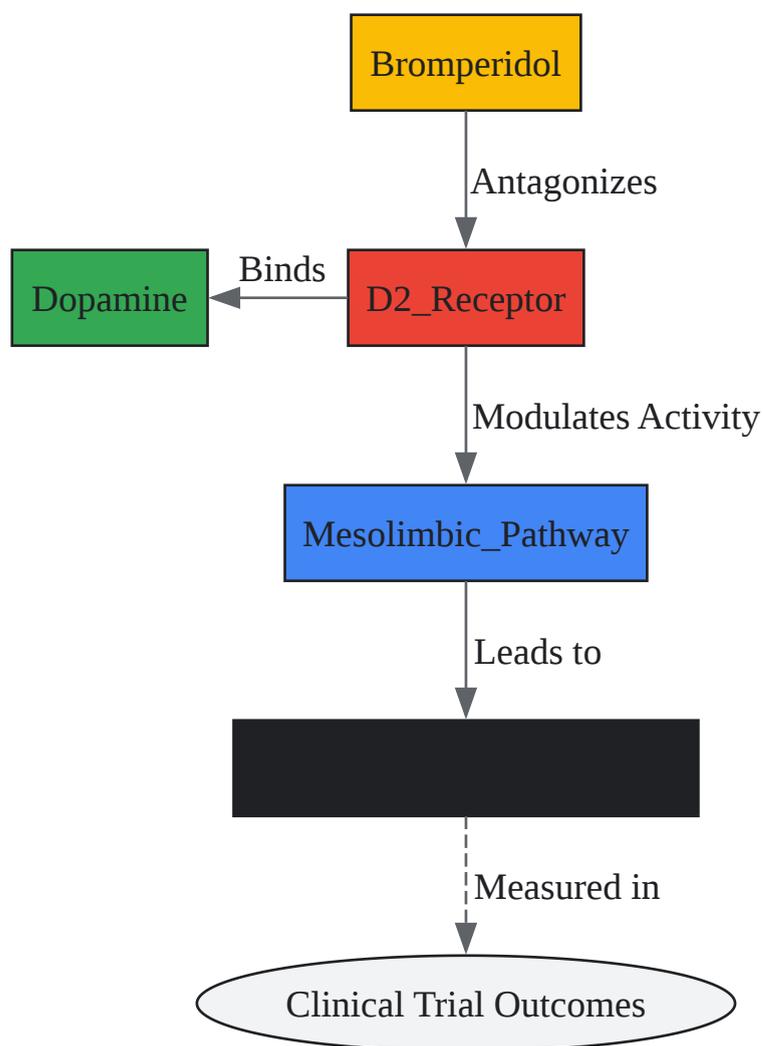
A Cochrane systematic review compared depot **bromperidol** to other depot antipsychotics (like fluphenazine and haloperidol decanoate). The analysis of 2 trials (n=77) over 12 months found that **people allocated to fluphenazine or haloperidol decanoate had fewer relapses** than those given **bromperidol** decanoate. The quality of this evidence was rated as low [1].

Mechanism of Action and Experimental Insights

Understanding **bromperidol**'s mechanism helps contextualize its trial outcomes.

- **Primary Mechanism:** **Bromperidol** is a typical antipsychotic belonging to the butyrophenone class. Its primary mechanism of action is **antagonism of dopamine D2 receptors** in the brain. By reducing dopaminergic activity, it alleviates positive symptoms of schizophrenia like hallucinations and delusions [2] [3].
- **Receptor Profile:** **Bromperidol** has a **relative specific and high affinity for dopamine D2 receptors**, with little to no anti-serotonin 5-HT_{2A} activity from its metabolites. This profile is characteristic of first-generation typical antipsychotics and differentiates it from many second-generation (atypical) antipsychotics [4] [5].

The following diagram illustrates the primary mechanism of action of **bromperidol** and the downstream effects that are measured in clinical trials.



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